

Application Notes and Protocols: Balanced Anesthesia in Swine Research Utilizing Zolazepam

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Compound of Interest		
Compound Name:	Zolazepam	
Cat. No.:	B1684422	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: Swine models are integral to biomedical and translational research.[1] Achieving safe, effective, and stable anesthesia is critical for both animal welfare and the acquisition of reliable experimental data. Balanced anesthesia, which combines multiple drugs, is advantageous as it allows for lower dosages of individual agents, thereby reducing the risk of adverse side effects.[1] Tiletamine-**zolazepam** (often marketed as Telazol® or Zoletil®) is a frequently used injectable anesthetic combination in swine.[1][2][3] Tiletamine, a dissociative anesthetic, provides immobilization and analgesia, while **zolazepam**, a benzodiazepine, induces muscle relaxation and sedation. This document provides detailed application notes and protocols for balanced anesthetic regimens incorporating **zolazepam** for use in swine research.

I. Quantitative Data Summary: Anesthetic Protocols

The following tables summarize quantitative data from various balanced anesthetic protocols using tiletamine-**zolazepam** in swine.

Table 1: Tiletamine-Zolazepam Based Combination Protocols



Protocol Name	Anesthetic Agents	Dosages (mg/kg)	Route	Key Findings	Citations
TKX	Tiletamine- Zolazepam, Ketamine, Xylazine	5 / 2.5 / 2.5	IM	Provides comparable general anesthesia to TKD for radiographic procedures.	
4.4 / 2.2 / 2.2	IM	Yields a surgical anesthesia plane for 47 to 60 minutes.			
4.4 / 2.2 / 4.4	IM	Yields a surgical anesthesia plane for 60 to 75 minutes.	_		
TKD	Tiletamine- Zolazepam, Ketamine, Dexmedetomi dine	5 / 2.5 / 0.0125	IM	Provides comparable general anesthesia to TKX for radiographic procedures.	
10 / 5 / 0.025	IM	Faster sternal recumbency but longer recovery time compared to lower dose.			



TZDB	Tiletamine- Zolazepam, Detomidine, Butorphanol	3 / 0.18 / 0.12	IM	100% successful endotracheal intubation reported in a study.
TZXB	Tiletamine- Zolazepam, Xylazine, Butorphanol	4 / 4 / 0.2	IM	100% successful endotracheal intubation reported in a study.
DTZB	Dexmedetomi dine, Tiletamine- Zolazepam, Butorphanol	0.025 / 2.5 / 0.1	IM	Provides up to two hours of anesthesia with stable physiological parameters.
Tiletamine- Zolazepam alone	Tiletamine- Zolazepam	4.4 (2.2 of each)	IM	Prolonged recovery, which can be shortened with flumazenil.
6 (3 of each)	IM	Used to induce unconsciousn ess for euthanasia.		



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Table 2: Anesthetic Event Timelines

Protocol	Time to Sternal Recumbenc y (Onset of Anesthesia)	Time to Lateral Recumbenc y	Duration of Anesthesia	Recovery Time	Citations
TKD (5/2.5/0.0125 mg/kg)	Not specified	Not specified	~45 min procedure	Not specified, atipamezole administered at 45 min	
TKX (5/2.5/2.5 mg/kg)	Not specified	Not specified	~45 min procedure	Not specified, atipamezole administered at 45 min	
Tiletamine- Zolazepam (4.4 mg/kg)	Within 4 min	Within 4 min	32.8 min	146.8 ± 14.5 min (without reversal)	
Tiletamine- Zolazepam (4.4 mg/kg) + Flumazenil	Within 4 min	Within 4 min	Significantly shorter than without reversal	Significantly faster than without reversal	

II. Experimental Protocols

Protocol 1: TKX (Tiletamine-Zolazepam, Ketamine, Xylazine) Anesthesia

Methodological & Application





1. Objective: To induce and maintain general anesthesia for short to moderate duration procedures (45-75 minutes).

2. Materials:

- Tiletamine-zolazepam (lyophilized powder, 500 mg total)
- Ketamine (100 mg/mL)
- Xylazine (100 mg/mL)
- Sterile water or saline for reconstitution
- Appropriate syringes and needles (18-20 gauge)
- Monitoring equipment (pulse oximeter, ECG, thermometer, blood pressure monitor)
- 3. Drug Preparation (TKX "cocktail"):
- Reconstitute one 500 mg vial of tiletamine-**zolazepam** with 2.5 mL of ketamine (100 mg/mL) and 2.5 mL of xylazine (100 mg/mL).
- This results in a 5 mL solution with the following final concentrations: 50 mg/mL tiletamine, 50 mg/mL **zolazepam**, 50 mg/mL ketamine, and 50 mg/mL xylazine.

4. Animal Preparation:

- Fast pigs for 8-12 hours with free access to water to reduce the risk of regurgitation and aspiration.
- Obtain an accurate body weight to ensure correct dosage calculation.
- Apply ophthalmic ointment to prevent corneal drying.

5. Anesthetic Administration:

- Administer the prepared TKX solution intramuscularly (IM) into the neck muscles behind the ear or the semimembranosus/semitendinosus muscles of the hind limb.
- Dosage: The recommended dose is typically around 0.05 mL/kg, which corresponds to 5 mg/kg tiletamine-zolazepam, 2.5 mg/kg ketamine, and 2.5 mg/kg xylazine. Adjust dosage based on the required depth and duration of anesthesia (see Table 1).

6. Monitoring:

• Continuously monitor physiological parameters including heart rate, respiratory rate, oxygen saturation (SpO2), body temperature, and blood pressure.



 Assess anesthetic depth by checking for the absence of palpebral (blink) and pedal withdrawal reflexes.

7. Recovery:

- Place the animal in a quiet, warm, and well-padded area for recovery.
- Continue monitoring until the animal is in sternal recumbency and able to stand.
- The use of a reversal agent for xylazine, such as atipamezole, can be considered to shorten recovery time.

Protocol 2: DTZB (Dexmedetomidine, Tiletamine-Zolazepam, Butorphanol) Anesthesia

1. Objective: To induce and maintain anesthesia for up to two hours with stable physiological parameters.

2. Materials:

- Dexmedetomidine (e.g., 0.5 mg/mL)
- Tiletamine-zolazepam (reconstituted to 100 mg/mL)
- Butorphanol (10 mg/mL)
- Sterile syringes and needles
- Monitoring equipment

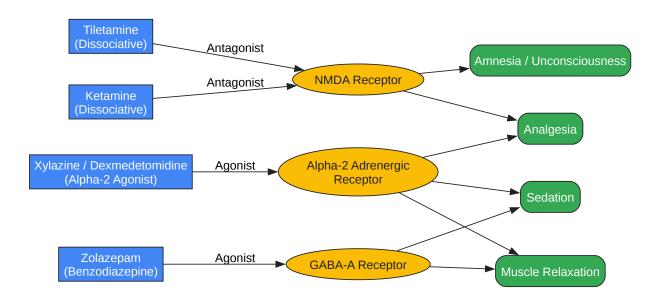
3. Drug Preparation:

- Prepare a solution containing: dexmedetomidine (0.025 mg/kg), tiletamine (2.5 mg/kg),
 zolazepam (2.5 mg/kg), and butorphanol (0.1 mg/kg).
- One example of combining these is to mix 2.5 mL of reconstituted tiletamine-zolazepam (100 mg/mL), 2.5 mL of dexmedetomidine (0.5 mg/mL), and 1 mL of butorphanol (10 mg/mL). This results in each milliliter containing approximately 0.42 mg/mL dexmedetomidine, 83.3 mg/mL tiletamine-zolazepam, and 1.67 mg/mL butorphanol. The total injection volume would be 0.06 mL/kg.
- 4. Animal Preparation and Anesthetic Administration:
- Follow the same preparation steps as in Protocol 1.
- Administer the prepared solution via deep intramuscular injection.
- 5. Monitoring and Recovery:



- Follow the same monitoring and recovery procedures as in Protocol 1.
- This combination has been shown to maintain spontaneous respiration, so intubation may not be necessary for non-invasive procedures.
- To prolong anesthesia, one-third of the initial dose can be administered intravenously after one hour.

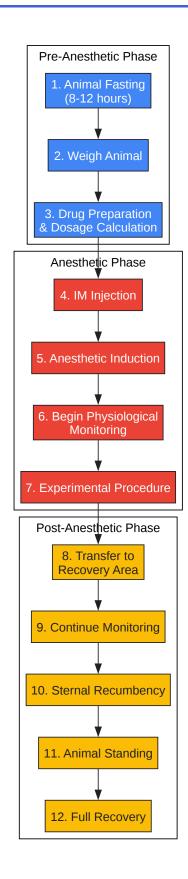
III. Visualizations: Diagrams and Workflows



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Caption: High-level signaling pathways of common anesthetic agents in swine.

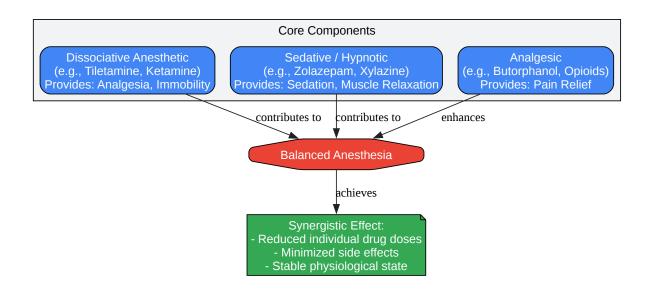




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Caption: Experimental workflow for swine anesthesia.





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Caption: Logical relationship of components in a balanced anesthetic protocol.

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